

Safe Disposal of 2-Tetrahydrofuroic Acid: A Procedural Guide

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Compound of Interest

Compound Name: 2-Tetrahydrofuroic Acid

Cat. No.: B147727

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For researchers, scientists, and drug development professionals, ensuring the safe disposal of chemical waste is a critical component of laboratory safety and environmental responsibility. This guide provides detailed, step-by-step procedures for the proper disposal of **2-Tetrahydrofuroic Acid**, a corrosive compound that is harmful if swallowed and can cause severe skin burns and eye damage.^{[1][2]} Adherence to these guidelines is essential to mitigate risks and ensure compliance with safety regulations.

Immediate Safety Precautions and Spill Management

Before initiating any disposal procedures, it is imperative to be equipped with the appropriate personal protective equipment (PPE). In the event of a spill, contain the material using an inert absorbent and place it in a suitable, closed container for disposal.^{[1][3]} Do not allow the chemical to enter drains.^[1]

Table 1: Personal Protective Equipment (PPE) for Handling **2-Tetrahydrofuroic Acid**

Equipment Type	Specification
Eye/Face Protection	Tightly fitting safety goggles or a face shield (minimum 8-inch).[1]
Hand Protection	Handle with gloves inspected prior to use. Use proper glove removal technique.[1][2]
Skin Protection	Wear protective clothing to prevent skin contact.[1][4]
Respiratory Protection	For nuisance exposures, use type P95 (US) or type P1 (EU EN 143) particle respirator. For higher-level protection, use type OV/AG/P99 (US) or type ABEK-P2 (EU EN 143) respirator cartridges.[2]

Step-by-Step Disposal Protocol

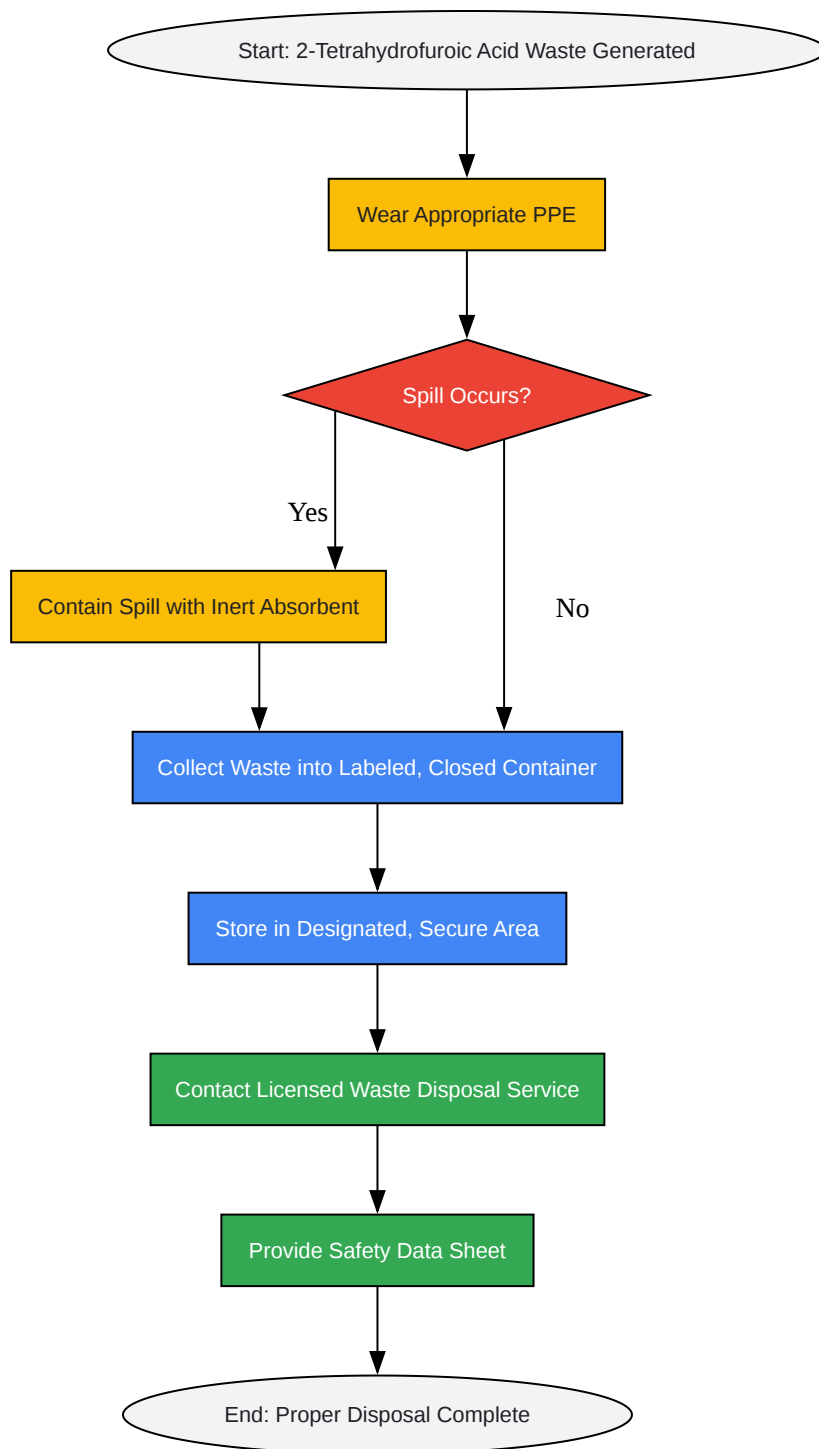
The recommended method for the disposal of **2-Tetrahydrofuroic Acid** is through a licensed professional waste disposal service.[1] The following protocol outlines the general steps to be taken:

- Segregation and Labeling:
 - Isolate waste **2-Tetrahydrofuroic Acid** from other chemical waste streams to prevent inadvertent reactions.
 - Clearly label the waste container with the chemical name ("**2-Tetrahydrofuroic Acid**"), and relevant hazard symbols (Corrosive).
- Containerization:
 - Use a compatible, leak-proof, and tightly sealed container for storing the waste.
 - Ensure containers are kept upright to prevent leakage.[1]
- Storage:

- Store the sealed waste container in a designated, well-ventilated, and cool, dry area away from incompatible materials such as strong oxidizing agents and bases.[4][5]
- The storage area should be secure and accessible only to authorized personnel.
- Professional Disposal:
 - Arrange for collection by a licensed hazardous waste disposal company.
 - Provide the waste disposal service with the Safety Data Sheet (SDS) for **2-Tetrahydrofuroic Acid** to ensure they have all the necessary information for safe handling and transport.
 - The typical disposal method involves incineration in a chemical incinerator equipped with an afterburner and scrubber after dissolving or mixing the material with a combustible solvent.[1]
- Disposal of Contaminated Materials:
 - Any materials used for spill cleanup (e.g., absorbent pads, contaminated soil) and empty containers should be treated as hazardous waste and disposed of in the same manner as the chemical itself.[1]

Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **2-Tetrahydrofuroic Acid**.



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Caption: Workflow for the safe disposal of **2-Tetrahydrofuroic Acid**.

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